

An In-depth Technical Guide to 4-benzylmorpholine-3-carboxylic acid

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Compound of Interest

Compound Name: 4-benzylmorpholine-3-carboxylic Acid

Cat. No.: B089960

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the chemical entity **4-benzylmorpholine-3-carboxylic acid**. It delves into its chemical structure, synthesis, characterization, and potential applications, grounded in established scientific principles and methodologies.

Introduction and Chemical Identity

4-benzylmorpholine-3-carboxylic acid is a heterocyclic organic compound featuring a morpholine ring N-substituted with a benzyl group and a carboxylic acid moiety at the 3-position. This unique structural arrangement combines the conformational rigidity of the morpholine scaffold with the chemical reactivity of a secondary amine and a carboxylic acid, making it an intriguing building block in medicinal chemistry and organic synthesis.

The morpholine ring is a privileged scaffold in drug discovery, known to improve the pharmacokinetic profile of bioactive molecules. The benzyl group introduces lipophilicity, which can influence membrane permeability and interactions with biological targets. The carboxylic acid functionality provides a handle for further derivatization and can act as a key interacting group with biological receptors.

Chemical Structure and Properties

The fundamental characteristics of **4-benzylmorpholine-3-carboxylic acid** are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₅ NO ₃	PubChem
Molecular Weight	221.25 g/mol	PubChem
IUPAC Name	4-benzylmorpholine-3-carboxylic acid	PubChem
CAS Number	1263377-92-9 (hydrochloride salt)	BLD Pharm[1]
Canonical SMILES	C1COCC(N1CC2=CC=CC=C2)C(=O)O	PubChem
InChI Key	XZVHBJHXLYHSNN-UHFFFAOYSA-N	PubChem

Below is a 2D representation of the chemical structure of **4-benzylmorpholine-3-carboxylic acid**.

Caption: 2D Chemical Structure of **4-benzylmorpholine-3-carboxylic acid**.

Synthesis and Purification

The synthesis of **4-benzylmorpholine-3-carboxylic acid** can be approached through several established synthetic strategies for N-alkylation of secondary amines. The choice of method will depend on the availability of starting materials, desired scale, and stereochemical considerations. Two primary and plausible routes are detailed below.

Reductive Amination of Morpholine-3-carboxylic acid

A highly efficient and common method for N-alkylation is reductive amination.[2][3][4] This approach involves the reaction of a secondary amine with an aldehyde or ketone to form an iminium ion intermediate, which is then reduced *in situ* to the corresponding tertiary amine.

Workflow for Reductive Amination:

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Sources

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- 2. A practical catalytic reductive amination of carboxylic acids - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Amine synthesis by reductive amination (reductive alkylation) [organic-chemistry.org]
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